

5,5-Dimethyl-3-hexanone as a fragrance ingredient

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Compound of Interest

Compound Name: 5,5-Dimethyl-3-hexanone

Cat. No.: B15492113

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5,5-Dimethyl-3-hexanone: A Technical Profile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current scientific knowledge regarding **5,5-Dimethyl-3-hexanone** (CAS 5340-30-7). While the compound is structurally related to ketones known to possess fragrance properties, a thorough review of publicly available scientific literature and databases reveals a significant lack of information regarding its specific application as a fragrance ingredient. This document summarizes the known chemical and physical properties of **5,5-Dimethyl-3-hexanone** and highlights the current data gap in the field of fragrance science. This information is intended to serve as a foundational resource for researchers and professionals who may be investigating this and related molecules.

Chemical Identity and Physical Properties

5,5-Dimethyl-3-hexanone, also known as neopentyl ethyl ketone, is a simple aliphatic ketone. [1] Its fundamental properties are summarized below.

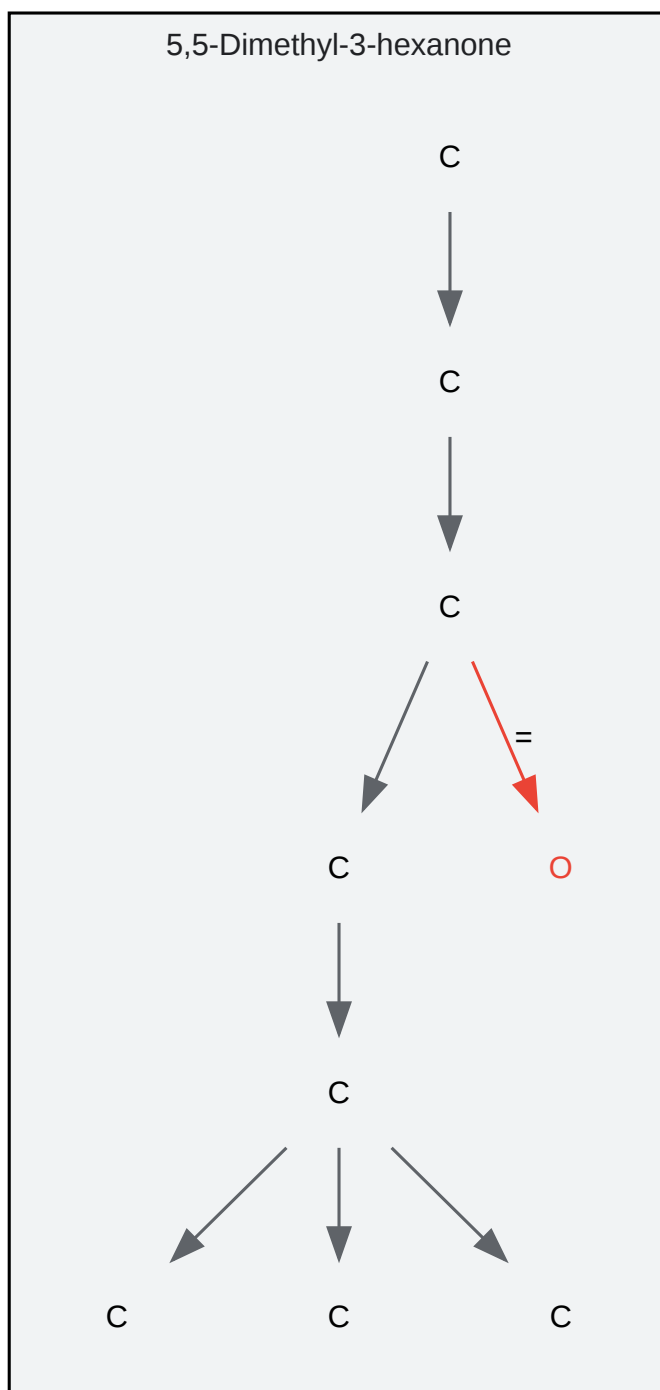
Table 1: Chemical Identifiers for **5,5-Dimethyl-3-hexanone**

Identifier	Value
CAS Number	5340-30-7[1][2]
Molecular Formula	C8H16O[1][2]
IUPAC Name	5,5-dimethylhexan-3-one[2]
Synonyms	Neopentyl ethyl ketone[1]
Molecular Weight	128.21 g/mol [2]

Table 2: Physicochemical Properties of **5,5-Dimethyl-3-hexanone**

Property	Value	Source
Density	0.812 g/cm ³	[1]
Boiling Point	149.9 °C at 760 mmHg	[1]
Flash Point	34.4 °C	[1]
Vapor Pressure	3.94 mmHg at 25°C	[1]
Refractive Index	1.41	[1]

A visual representation of the chemical structure of **5,5-Dimethyl-3-hexanone** is provided below.



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Chemical structure of **5,5-Dimethyl-3-hexanone**.

Fragrance Properties: A Data Gap

A comprehensive search of scientific literature and fragrance industry databases reveals a notable absence of information on the specific fragrance or olfactory properties of **5,5-Dimethyl-3-hexanone**. There is no publicly available data regarding its odor profile, sensory analysis, or typical use levels in fragrance formulations. This lack of information suggests that **5,5-Dimethyl-3-hexanone** is not a commonly utilized or well-characterized fragrance ingredient.

For context, other isomers such as 2,5-Dimethyl-3-hexanone are noted for their use in fragrances. However, the specific placement of the dimethyl groups at the 5-position in **5,5-Dimethyl-3-hexanone** likely has a significant impact on its molecular shape and, consequently, its interaction with olfactory receptors. Without empirical data, any assumptions about its scent characteristics would be purely speculative.

Synthesis and Spectroscopic Data

Information regarding the synthesis of **5,5-Dimethyl-3-hexanone** is not widely available in the public domain, though it can be procured from various chemical suppliers.[3] Spectroscopic data, which is crucial for the unambiguous identification of the compound, is available through chemical databases. This data would be essential for any researcher working with this molecule.

Safety and Toxicology

Limited safety and toxicological data for **5,5-Dimethyl-3-hexanone** is available from chemical suppliers and databases. As with any chemical, it should be handled with appropriate care in a laboratory setting, following standard safety protocols.

Conclusion for the Researcher

For researchers, scientists, and drug development professionals, **5,5-Dimethyl-3-hexanone** represents a molecule with a defined chemical structure but a largely uncharacterized profile in the context of fragrance science. The absence of data on its olfactory properties presents a clear knowledge gap. This could be an area for novel research, including:

- Chemical Synthesis: Development and documentation of an efficient synthetic route.

- Sensory Analysis: Conducting formal sensory panel evaluations to characterize its odor profile, if any.
- Olfactory Receptor Studies: Investigating the potential interactions of **5,5-Dimethyl-3-hexanone** with olfactory receptors to understand the structure-activity relationship.

This technical guide serves to summarize the existing, albeit limited, knowledge of **5,5-Dimethyl-3-hexanone** and to highlight the opportunities for future research in the field of fragrance chemistry.

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- 3. 5340-30-7 5,5-dimethylhexan-3-one, CasNo.5340-30-7 HENAN NEW BLUE CHEMICAL CO.,LTD China (Mainland) [newblue.lookchem.com]
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